

Application Note: Quantitative Analysis of Danshen Metabolites in Plasma using LC-MS/MS

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Compound of Interest

Compound Name: *Dan-shen*
CAS No.: 79483-68-4
Cat. No.: B1205468

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Introduction

Danshen (*Salvia miltiorrhiza*) is a traditional Chinese medicine widely used in the treatment of cardiovascular diseases. Its therapeutic effects are attributed to a variety of bioactive compounds, which are broadly classified into two major groups: the water-soluble phenolic acids (e.g., Danshensu, salvianolic acids) and the lipid-soluble diterpenoid quinones (tanshinones). Understanding the pharmacokinetic profiles of these metabolites is crucial for drug development and clinical application. This document provides a detailed protocol for the simultaneous quantification of major Danshen metabolites in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

Key Danshen Metabolites in Plasma

The primary metabolites of Danshen targeted for pharmacokinetic studies in plasma include:

- Hydrophilic Phenolic Acids:

- Danshensu (DSS)
- Protocatechuic Acid (PAA)
- Protocatechuic Aldehyde (PCA)
- Salvianolic Acid B (SAB)
- Rosmarinic Acid (RA)
- Lithospermic Acid (LA)
- Lipophilic Tanshinones:
 - Tanshinone IIA (TSIIA)
 - Cryptotanshinone (CTS)
 - Dihydrotanshinone I (DHTS)
 - Tanshinone I (TSI)

Experimental Protocols

Plasma Sample Preparation: Protein Precipitation

This is a common, rapid, and effective method for removing proteins from plasma samples.

- Thaw: Thaw frozen plasma samples on ice.
- Aliquoting: Transfer 100 μ L of plasma into a clean microcentrifuge tube.
- Internal Standard (IS) Spiking: Add 10 μ L of an internal standard working solution (e.g., 400 ng/mL of diphenhydramine or vanillic acid in methanol) to the plasma sample.[\[1\]](#)[\[2\]](#)
- Protein Precipitation: Add 300 μ L of ice-cold acetonitrile (or methanol) to the plasma sample.[\[2\]](#)

- Vortexing: Vortex the mixture for 3-5 minutes to ensure thorough mixing and complete protein precipitation.[\[2\]](#)
- Centrifugation: Centrifuge the sample at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.[\[2\]](#)
- Supernatant Transfer: Carefully transfer the supernatant to a new microcentrifuge tube or an HPLC vial.
- Injection: Inject an appropriate volume (e.g., 5 µL) of the supernatant into the LC-MS/MS system for analysis.[\[2\]](#)

Liquid Chromatography (LC) Method

- Chromatographic System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UPLC) system.
- Column: A reversed-phase C18 column (e.g., Agilent Eclipse Plus C18, 150 mm × 2.1 mm, 5 µm) is commonly used.[\[2\]](#)
- Mobile Phase A: Water with 0.1% formic acid.[\[1\]](#)
- Mobile Phase B: Acetonitrile or Methanol.[\[1\]](#)
- Flow Rate: 0.3 - 0.6 mL/min.[\[2\]](#)[\[3\]](#)
- Gradient Elution: A typical gradient starts with a low percentage of mobile phase B, which is gradually increased to elute the more hydrophobic compounds. An example gradient is as follows:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
2.0	60	40
8.0	10	90
10.0	10	90
10.1	95	5
15.0	95	5

- Column Temperature: 30-40°C.
- Injection Volume: 5-10 µL.[\[2\]](#)

Tandem Mass Spectrometry (MS/MS) Method

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI), operated in both positive and negative ion modes. A scheduled Multiple Reaction Monitoring (MRM) mode is often employed to detect different analytes as they elute from the LC column.[\[2\]](#)
- Ionization Mode:
 - Negative Ion Mode: Typically used for phenolic acids (e.g., salvianolic acids, danshensu).[\[2\]](#)
 - Positive Ion Mode: Typically used for tanshinones and some internal standards.[\[2\]](#)
- MRM Transitions: The precursor ion (Q1) and product ion (Q3) masses for each analyte and internal standard must be optimized. The following table provides examples of MRM transitions reported in the literature.

Analyte	Ionization Mode	Precursor Ion (m/z)	Product Ion (m/z)
Danshensu (DSS)	Negative	197.3	178.8[4]
Salvianolic Acid B (SAB)	Negative	717.0	519.0[4]
Tanshinone IIA (TSIIA)	Positive	295.0	249.0[5]
Cryptotanshinone (CTS)	Positive	297.1	279.1
Dihydrotanshinone I (DHTS)	Positive	279.1	261.1
Rosmarinic Acid (RA)	Negative	359.1	161.1
Ferulic Acid (FA)	Negative	193.0	133.9[4]
Protocatechuic Acid (PAA)	Negative	153.0	109.0

Data Presentation

Method Validation Parameters

The following table summarizes typical method validation data for the LC-MS/MS analysis of Danshen metabolites in plasma.

Analyte	Linear Range (ng/mL)	LLOQ (ng/mL)	Intra-day Precision (RSD%)	Inter-day Precision (RSD%)	Accuracy (RE%)
Danshensu (DSS)	0.50–500[6]	0.50[6]	< 15[6]	< 15[6]	±15[6]
Salvianolic Acid B (SAB)	10-1000[7]	10	≤9.7[7]	≤9.7[7]	-9.68 to 8.20[7]
Tanshinone IIA (TSIIA)	0.5–300[2]	0.5	< 15	< 15	±15
Cryptotanshinone (CTS)	0.5–300[2]	0.5	< 15	< 15	±15
Dihydrotanshinone I (DHTS)	0.5–300[2]	0.5	< 15	< 15	±15
Rosmarinic Acid (RA)	0.5–300[2]	0.5	< 15	< 15	±15
Ferulic Acid (FA)	0.5–300[2]	0.5	< 15	< 15	±15
Lithospermic Acid (LA)	0.5–300[2]	0.5	< 15	< 15	±15

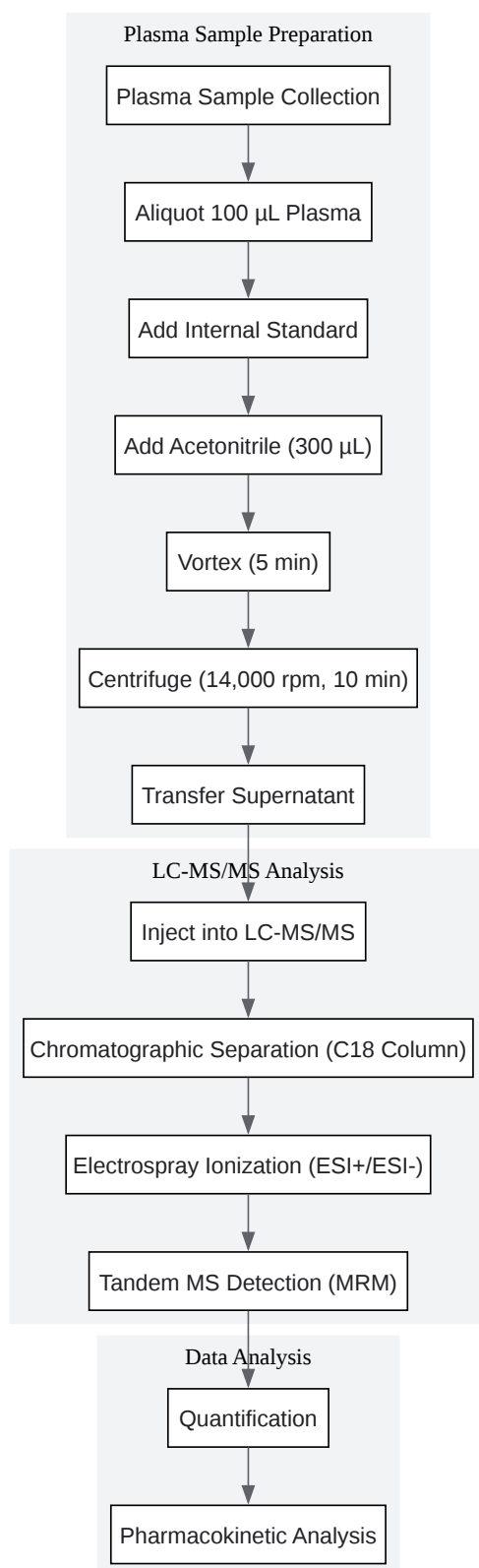
Pharmacokinetic Parameters in Rats (Oral Administration)

The following table presents a summary of pharmacokinetic parameters for key Danshen metabolites in rats following oral administration of Danshen extract.

Analyte	Dose	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)
Danshensu (DSS)	200 mg/kg[8]	-	-	-
Salvianolic Acid B (SAB)	300 mg/kg[7]	307.9 ± 46.75	1.29 ± 0.21	537.4 ± 88.24
Tanshinone IIA (TSIIA)	60 mg/kg[7]	-	-	-
Dihydrotanshinone I (DHTS)	-	-	-	-

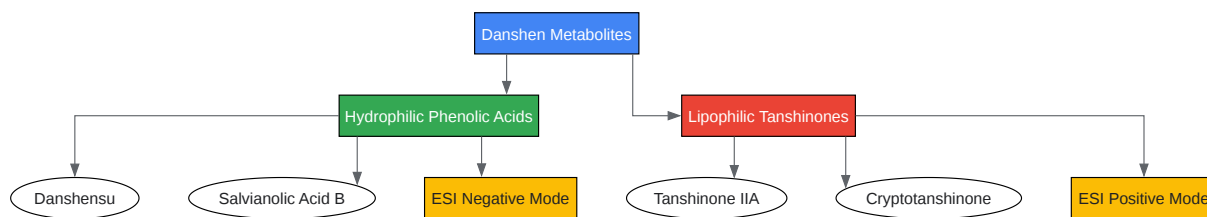
Note: The values are presented as mean ± standard deviation. Dashes indicate data not readily available in a comparable format from the cited sources.

Visualizations



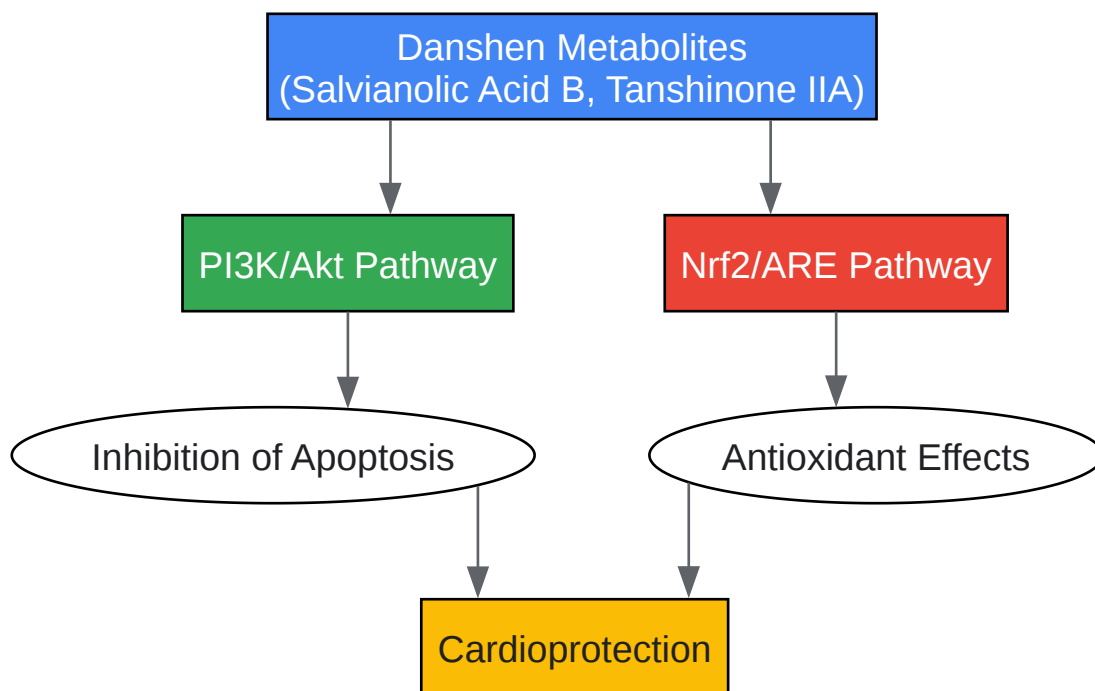
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Caption: Experimental workflow for LC-MS/MS analysis of Danshen metabolites in plasma.



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Caption: Classification of Danshen metabolites and their typical ionization modes.



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Caption: Simplified signaling pathways modulated by Danshen metabolites leading to cardioprotection.[2][9]

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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Harnessing the therapeutic value of Tanshinone IIA: a breakthrough therapy in cardiovascular diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Frontiers | Effect of tanshinone IIA for myocardial ischemia/reperfusion injury in animal model: preclinical evidence and possible mechanisms [[frontiersin.org](https://www.frontiersin.org)]
- 4. Salvia miltiorrhiza: A Potential Red Light to the Development of Cardiovascular Diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. AKT/mTOR signaling pathway is involved in salvianolic acid B-induced autophagy and apoptosis in hepatocellular carcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Salvia miltiorrhiza in Treating Cardiovascular Diseases: A Review on Its Pharmacological and Clinical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Salvianolic acid B: a promising cardioprotective agent - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. Frontiers | Pharmacological Effects of Salvianolic Acid B Against Oxidative Damage [[frontiersin.org](https://www.frontiersin.org)]
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